

Technical Guide: Physicochemical Properties of N-(3,5-Dimethyladamantan-1-yl)acetamide

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Compound of Interest

Compound Name: *N-(3,5-Dimethyladamantan-1-yl)acetamide*

Cat. No.: B132371

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Introduction

N-(3,5-Dimethyladamantan-1-yl)acetamide, also known by synonyms such as 1-Acetamido-3,5-dimethyladamantane and N-Acetylmemantine, is a key intermediate in the synthesis of Memantine.^{[1][2][3]} Memantine is a well-established pharmaceutical agent used in the treatment of neurological disorders. A thorough understanding of the physicochemical properties of its synthetic precursors is crucial for process optimization, quality control, and regulatory compliance in drug development and manufacturing. This guide provides a detailed overview of the melting point of **N-(3,5-Dimethyladamantan-1-yl)acetamide**, including its reported value and a comprehensive experimental protocol for its determination.

Physicochemical Data

The melting point is a critical physical constant used to identify and assess the purity of a crystalline solid. For **N-(3,5-Dimethyladamantan-1-yl)acetamide**, the reported melting point is a sharp range, indicative of a pure substance.

Parameter	Value	Reference(s)
Melting Point	110-111 °C	[1][2][4]
Molecular Formula	C ₁₄ H ₂₃ NO	[1]
Molecular Weight	221.34 g/mol	[1]
Appearance	White solid	[1][4]

Experimental Protocol: Melting Point Determination

The following section details a standard laboratory procedure for the determination of the melting point of a solid organic compound like **N-(3,5-Dimethyladamantan-1-yl)acetamide** using the capillary method. This can be performed using either a Thiele tube apparatus or a modern digital melting point apparatus.

Principle

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state at atmospheric pressure. For a pure crystalline substance, this transition occurs over a narrow temperature range. The presence of impurities typically depresses and broadens the melting range. The capillary method involves heating a small, powdered sample in a capillary tube and observing the temperatures at which melting begins and is complete.

Apparatus and Materials

- **N-(3,5-Dimethyladamantan-1-yl)acetamide** sample (finely powdered and dry)
- Capillary tubes (sealed at one end)
- Mortar and pestle (optional, for grinding the sample)
- Heating apparatus:
 - Option A: Thiele tube filled with a high-boiling, inert liquid (e.g., mineral oil or silicone oil)
 - Option B: Digital melting point apparatus

- Thermometer (calibrated)
- Bunsen burner or heating mantle (for Thiele tube)
- Stand and clamp

Procedure

3.3.1. Sample Preparation

- Ensure the **N-(3,5-Dimethyladamantan-1-yl)acetamide** sample is completely dry, as moisture can affect the melting point.
- If the sample consists of large crystals, gently grind it to a fine powder using a mortar and pestle.
- Load the powdered sample into a capillary tube by tapping the open end of the tube into the powder.
- Invert the tube and tap it gently on a hard surface to pack the sample into the sealed end. The packed sample height should be approximately 2-3 mm.

3.3.2. Melting Point Measurement

Option A: Thiele Tube Method

- Attach the capillary tube to the thermometer using a small rubber band or a piece of tubing. The sample in the capillary tube should be level with the middle of the thermometer bulb.
- Clamp the Thiele tube to a stand and insert the thermometer with the attached capillary tube. The thermometer bulb and the sample should be immersed in the oil in the main body of the tube.
- Gently heat the side arm of the Thiele tube with a small flame from a Bunsen burner or a heating mantle.^[5] The design of the Thiele tube promotes convection currents, ensuring uniform heating of the oil bath.^[6]

- Heat the apparatus at a moderate rate until the temperature is about 15-20 °C below the expected melting point (110 °C).
- Reduce the heating rate to approximately 1-2 °C per minute to allow for accurate temperature reading.^[7]
- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Continue heating slowly and record the temperature at which the last solid crystal melts (completion of melting).
- The two recorded temperatures constitute the melting range.

Option B: Digital Melting Point Apparatus

- Turn on the digital melting point apparatus and allow it to stabilize.
- Set the plateau temperature to approximately 10-15 °C below the expected melting point.
- Set the ramp rate (heating rate) to 1-2 °C per minute for an accurate measurement.
- Insert the prepared capillary tube into the sample holder of the apparatus.
- Start the heating program.
- Observe the sample through the magnifying eyepiece.
- Record the temperature at the onset of melting and at the completion of melting, as displayed by the apparatus.
- Allow the apparatus to cool sufficiently before performing another measurement.

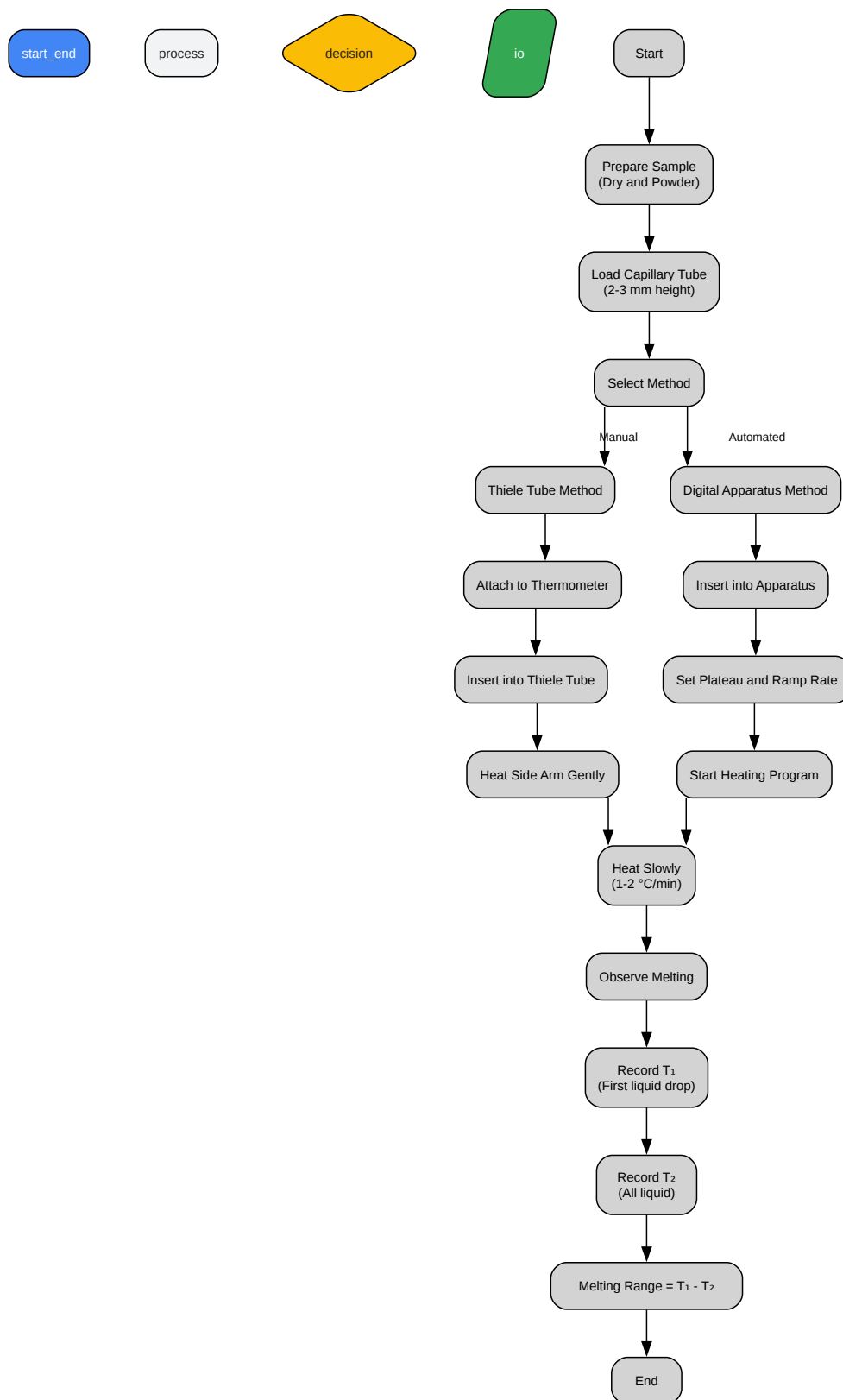
Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety goggles and a lab coat.
- When using a Thiele tube, handle the hot oil with care to avoid burns.

- Ensure the laboratory is well-ventilated, especially when heating oil baths.
- Dispose of used capillary tubes and any chemical waste in accordance with institutional guidelines.

Workflow Diagram

The following diagram illustrates the general workflow for determining the melting point of **N-(3,5-Dimethyladamantan-1-yl)acetamide** using the capillary method.



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Caption: Workflow for Melting Point Determination.

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